

3,5-Dichlorosalicylic acid IUPAC name

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylic acid

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An In-depth Technical Guide to **3,5-Dichlorosalicylic Acid**

Introduction

3,5-Dichlorosalicylic acid, with the IUPAC name 3,5-dichloro-2-hydroxybenzoic acid, is a chlorinated derivative of salicylic acid.^[1] It is a solid, crystalline powder at room temperature.^[1] ^[2] This compound serves as a valuable intermediate in the synthesis of dyes and pharmaceuticals and has garnered attention in the scientific community for its biological activities.^[2] Notably, it is recognized as a potential inhibitor of human 20 α -hydroxysteroid dehydrogenase, an enzyme implicated in various physiological processes.^[2] This guide provides a comprehensive overview of its chemical properties, synthesis, and biological significance for researchers and professionals in drug development.

Physicochemical and Spectroscopic Data

Accurate characterization is fundamental for any scientific investigation. The key physicochemical properties of **3,5-Dichlorosalicylic acid** are summarized below.

Property	Value	Source
IUPAC Name	3,5-dichloro-2-hydroxybenzoic acid	PubChem[1]
CAS Number	320-72-9	PubChem[1]
Molecular Formula	C ₇ H ₄ Cl ₂ O ₃	PubChem[1]
Molecular Weight	207.01 g/mol	PubChem[1], Sigma-Aldrich[3]
Appearance	White crystalline powder	ChemicalBook[2], MSDSonline[1]
Melting Point	220-222 °C	Sigma-Aldrich
Solubility	Slightly soluble in hot water; very soluble in alcohol and ether. Soluble in methanol.	PubChem[1], Parchem[4]
pKa	2.9	PubChem[1]
InChI Key	CNJGWCQEGROXEE-UHFFFAOYSA-N	Sigma-Aldrich

Spectroscopic data is crucial for structural elucidation and purity assessment. Various spectral datasets for **3,5-Dichlorosalicylic acid** are publicly available, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry.[1][5]

Synthesis Protocol: Chlorination of Salicylic Acid

3,5-Dichlorosalicylic acid is commonly synthesized via the direct chlorination of salicylic acid. The following protocol is a generalized procedure based on established methods.[6]

Objective: To synthesize **3,5-Dichlorosalicylic acid** by chlorinating salicylic acid.

Materials:

- Salicylic acid
- Concentrated sulfuric acid (96-98%) or glacial acetic acid

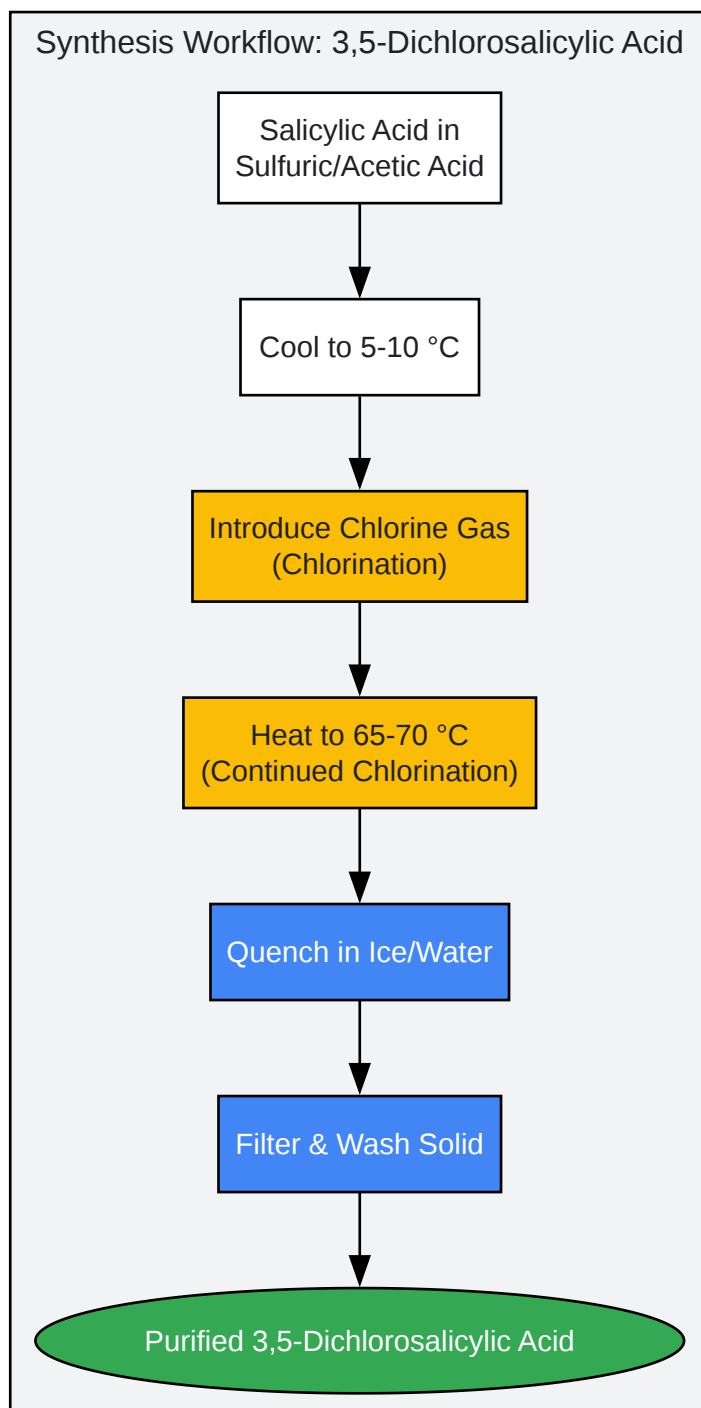
- Chlorine gas
- Ice
- Water
- Appropriate glassware and stirring apparatus
- Fume hood

Methodology:

- **Dissolution:** In a suitable reaction vessel placed within a fume hood, dissolve salicylic acid in a solvent such as concentrated sulfuric acid or glacial acetic acid with stirring until a homogenous solution is achieved.[\[6\]](#)
- **Cooling:** Cool the resulting solution to a temperature between 5-10 °C using an ice bath to control the exothermic reaction.[\[6\]](#)
- **Chlorination (Step 1):** Bubble chlorine gas into the cooled, stirred solution. Maintain the temperature between 5-10 °C. This initial step leads to the formation of monochlorosalicylic acids.[\[6\]](#)
- **Chlorination (Step 2):** After a period of initial chlorination, **3,5-Dichlorosalicylic acid** will begin to precipitate.[\[6\]](#) To drive the reaction towards the desired dichlorinated product, the reaction temperature is then elevated to 65-70 °C, and chlorination is continued.[\[6\]](#)
- **Precipitation and Isolation:** Upon completion, the reaction mixture is cooled to room temperature and then carefully poured over a mixture of ice and water. This will cause the crude **3,5-Dichlorosalicylic acid** to precipitate out of the solution.[\[6\]](#)
- **Purification:** The resulting solid is collected by filtration, washed thoroughly with water to remove residual acid, and then dried. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., dilute alcohol).[\[1\]](#)

Safety Precaution: This synthesis involves corrosive acids and toxic chlorine gas. All steps must be performed in a well-ventilated fume hood with appropriate personal protective

equipment (PPE), including gloves, safety goggles, and a lab coat.



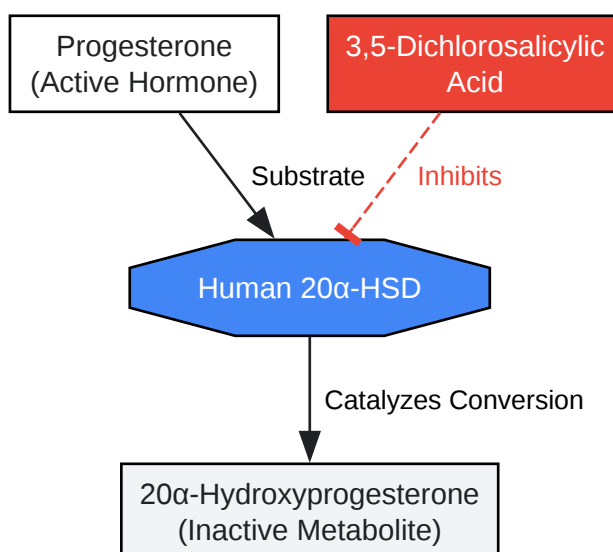
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Caption: Experimental workflow for the synthesis of **3,5-Dichlorosalicylic acid**.

Applications in Drug Development and Research

3,5-Dichlorosalicylic acid is more than a chemical intermediate; its inherent biological activity makes it a subject of interest for drug discovery and development.

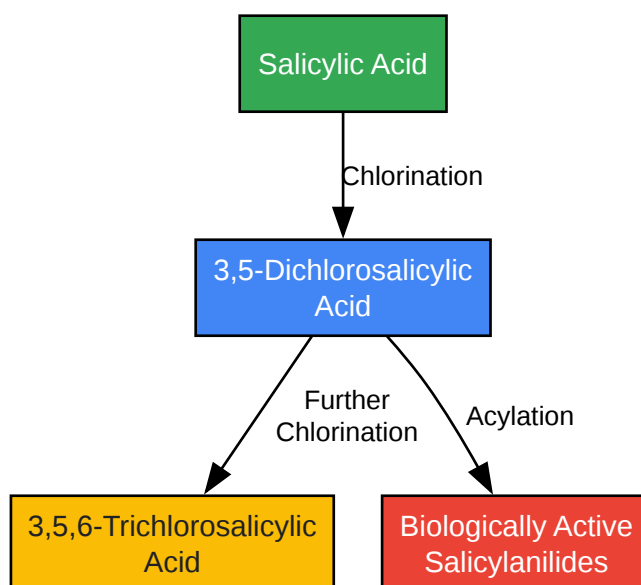
Enzyme Inhibition: The primary reported biological activity of **3,5-Dichlorosalicylic acid** is its role as a potential inhibitor of human 20α -hydroxysteroid dehydrogenase (20α -HSD).[2] This enzyme is a member of the aldo-keto reductase (AKR) superfamily and is involved in the metabolism of steroid hormones, such as progesterone. By inhibiting 20α -HSD, compounds like **3,5-Dichlorosalicylic acid** can modulate steroid signaling pathways, which is relevant for conditions related to hormone imbalances.



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Caption: Inhibition of 20α -HSD by **3,5-Dichlorosalicylic acid**.

Scaffold for Novel Compounds: Salicylic acid and its derivatives have a long history in medicine, most famously as the basis for aspirin. Halogenated salicylanilides, synthesized from compounds like **3,5-Dichlorosalicylic acid**, have shown a wide range of biological activities, including anthelmintic, antibacterial, and antitumor properties.[7] Researchers utilize **3,5-Dichlorosalicylic acid** as a starting material or building block to create more complex molecules with potentially enhanced efficacy and novel mechanisms of action.[7]



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Caption: **3,5-Dichlorosalicylic acid** as a key intermediate.

Safety and Handling

3,5-Dichlorosalicylic acid is classified as harmful if swallowed and causes skin and serious eye irritation.[1] It may also cause respiratory irritation. Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of personal protective equipment (PPE) such as a dust mask, eye shields, and gloves. It should be stored in a well-sealed container in a dry, well-ventilated area.

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